

# Technical Guide: Analysis of CAS Number 59348-05-9

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Acrylic acid, rubidium salt*

Cat. No.: *B15348884*

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Disclaimer: Initial searches for the specific CAS number 59348-05-9 did not yield any publicly available data for a compound with this identifier. The following technical guide has been prepared using information available for a closely related compound, 2-bromo-4'-chloro-2'-(o-fluorobenzoyl)acetanilide (CAS 1584-62-9), which shares some structural motifs that may be of interest to researchers in a similar field. This information is provided for illustrative purposes and should not be considered as data for CAS 59348-05-9.

## An In-depth Technical Guide on 2-bromo-4'-chloro-2'-(o-fluorobenzoyl)acetanilide (CAS 1584-62-9)

This guide provides a comprehensive overview of the known properties and available data for 2-bromo-4'-chloro-2'-(o-fluorobenzoyl)acetanilide, a compound relevant to organic synthesis and pharmaceutical research.

## Chemical and Physical Properties

The fundamental chemical and physical properties of 2-bromo-4'-chloro-2'-(o-fluorobenzoyl)acetanilide are summarized in the table below. This data is essential for handling, storage, and application of the compound in a research setting.

Property	Value	Source
CAS Number	1584-62-9	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C15H10BrClFNO2	<a href="#">[1]</a>
Molecular Weight	370.601 g/mol	<a href="#">[1]</a>
Appearance	Light yellow solid	<a href="#">[1]</a>
Boiling Point	575.2°C at 760 mmHg	<a href="#">[1]</a>
Density	1.611 g/cm <sup>3</sup>	<a href="#">[1]</a>
EINECS Number	216-437-7	<a href="#">[1]</a>
MDL Number	MFCD23136922	<a href="#">[1]</a>

## Safety Information

Understanding the safety profile of a chemical is critical for ensuring safe handling and experimental conduct. The available safety information for this compound is listed below.

Information Type	Data	Source
HS Code	2924299090	<a href="#">[1]</a>
Primary Use	R&D purposes in organic synthesis	<a href="#">[1]</a> <a href="#">[2]</a>

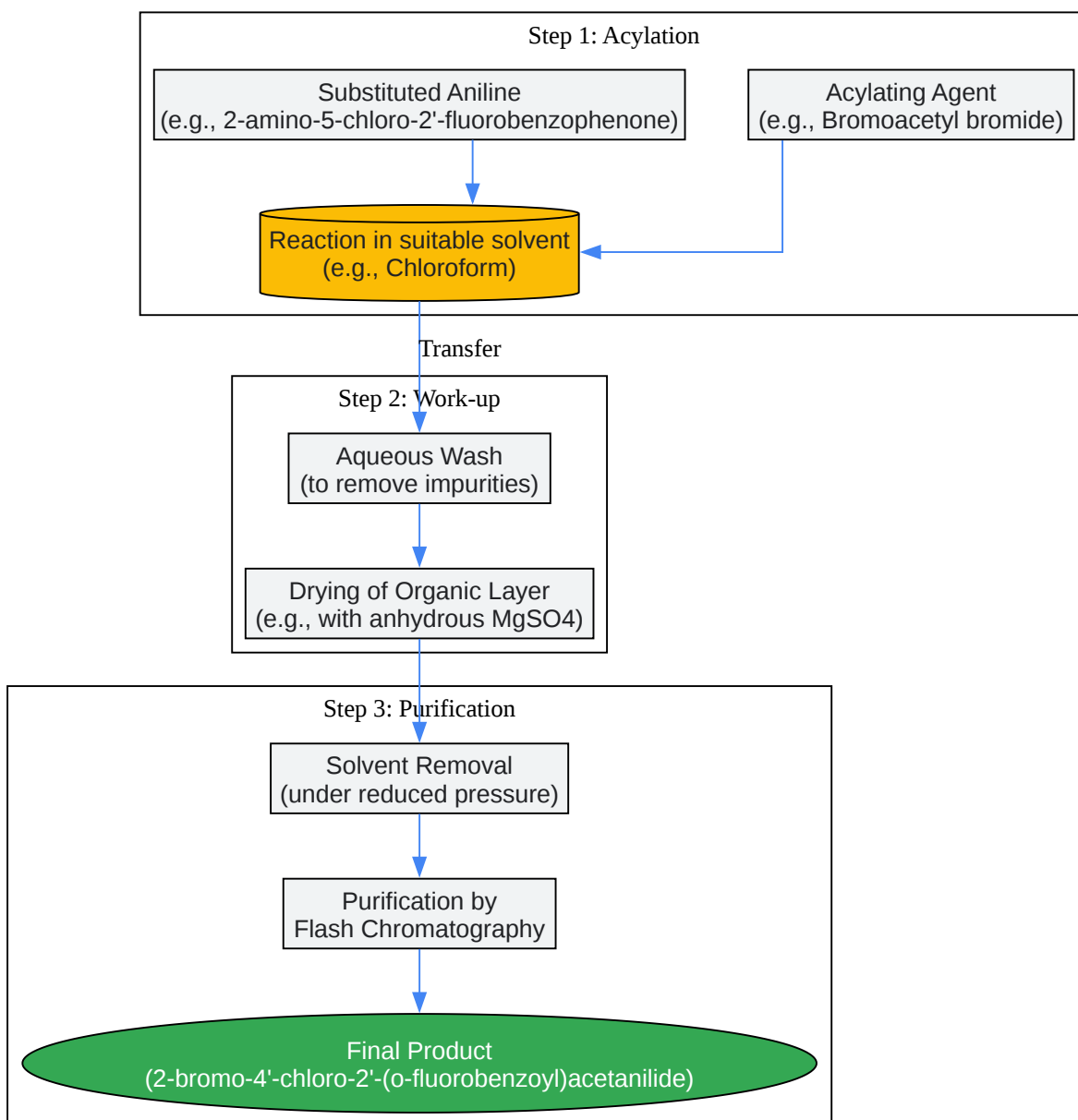
Note: A comprehensive Safety Data Sheet (SDS) should be consulted before handling this chemical. The information provided here is not exhaustive.

## Experimental Protocols & Synthesis

While specific, detailed experimental protocols for the synthesis of 2-bromo-4'-chloro-2'-(o-fluorobenzoyl)acetanilide were not found in the provided search results, a general synthetic pathway can be inferred from procedures for structurally similar acetanilides. A common method involves the acylation of an aniline derivative. The following is a representative workflow.

## Generalized Synthesis of a Substituted Acetanilide

A plausible synthetic route for a compound like 2-bromo-4'-chloro-2'-(o-fluorobenzoyl)acetanilide would likely involve the reaction of a substituted aniline with an appropriate acylating agent. The diagram below illustrates a generalized workflow for such a synthesis.



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Generalized Synthetic Workflow for Acetanilide Formation

## Potential Applications

Compounds such as 2-bromo-4'-chloro-2'-(o-fluorobenzoyl)acetanilide are valuable in several areas of chemical research:

- **Organic Synthesis:** It serves as a building block for creating more complex molecules due to its functional groups.[3]
- **Medicinal Chemistry:** The structural motifs present in this compound are of interest in drug discovery for developing new therapeutic agents.[3] Researchers have explored derivatives of similar compounds for potential applications in oncology, as antimicrobial agents, and in neuropharmacology.[3]
- **Material Science:** It has potential as a ligand in coordination chemistry for the development of novel catalysts and materials.[3]

**Final Disclaimer:** The information presented in this document pertains to 2-bromo-4'-chloro-2'-(o-fluorobenzoyl)acetanilide (CAS 1584-62-9). No specific data was found for the requested CAS number 59348-05-9. Researchers should verify the identity and properties of any chemical substance from a reliable source before use.

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## References

1. 2-bromo-4'-chloro-2'-(o-fluorobenzoyl)acetanilide CAS 1584-62-9 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
  2. 2-bromo-4'-chloro-2'-(o-fluorobenzoyl)acetanilide | 1584-62-9 [chemicalbook.com]
  3. Wholesale 2-bromo-4'-chloro-2'-(o-fluorobenzoyl)acetanilide CAS:1584-62-9 Manufacturers and Suppliers | XINDAO [xindaobiotech.com]
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[<https://www.benchchem.com/product/b15348884#cas-number-59348-05-9-properties-and-data>]

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)